

# Preparation of Picloram Triethylamine Salt Stock Solution: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Picloram triethylamine salt*

Cat. No.: *B15476889*

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This document provides a comprehensive guide for the preparation of a stock solution of **Picloram triethylamine salt**, a synthetic auxin commonly used in plant biology research and as a herbicide. The following application notes and protocols are intended to ensure accurate, safe, and reproducible preparation of this solution for laboratory use.

## Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **Picloram triethylamine salt** is essential for its proper handling and use. Key data is summarized in the table below for easy reference.

Property	Value	Source
Chemical Name	4-amino-3,5,6-trichloropyridine-2-carboxylic acid;N,N-diethylethanamine	[1]
CAS Number	35832-11-2	[1]
Molecular Formula	C <sub>12</sub> H <sub>18</sub> Cl <sub>3</sub> N <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	342.6 g/mol	[1]
Appearance	Varies; the parent compound, Picloram, is a white powder or fine beige crystals.	[2]
Solubility	Picloram salts are generally water-soluble. Picloram itself has limited water solubility (430 mg/L at 25°C) but is soluble in organic solvents such as acetone, ethanol, and DMSO.	[2][3]

## Experimental Protocol: Preparation of a 10 mg/mL Stock Solution

This protocol details the steps for preparing a 10 mg/mL stock solution of **Picloram triethylamine salt**. This concentration is a common starting point for further dilutions to achieve desired working concentrations for various experimental assays.

Materials:

- **Picloram triethylamine salt** powder
- Dimethyl sulfoxide (DMSO) or Ethanol (95-100%)
- Sterile, deionized or distilled water

- Sterile volumetric flask (e.g., 10 mL or 50 mL)
- Sterile graduated cylinders or pipettes
- Magnetic stirrer and stir bar
- Analytical balance
- Weighing paper or boat
- Spatula
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- Safety Precautions: Before handling **Picloram triethylamine salt**, consult the Safety Data Sheet (SDS). Work in a well-ventilated area or a chemical fume hood. Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Calculation: Determine the required amount of **Picloram triethylamine salt** powder based on the desired final concentration and volume of the stock solution. For example, to prepare 10 mL of a 10 mg/mL stock solution, you will need 100 mg of the compound.
- Weighing: Accurately weigh the calculated amount of **Picloram triethylamine salt** powder using an analytical balance.
- Dissolution:
  - Transfer the weighed powder to the volumetric flask.
  - Add a small volume of a suitable solvent, such as DMSO or ethanol, to dissolve the powder. For 100 mg of powder, start with 1-2 mL of solvent.
  - Gently swirl the flask or use a magnetic stirrer on a low setting to aid dissolution. Ensure the powder is completely dissolved before proceeding.
- Dilution:

- Once the powder is fully dissolved, slowly add sterile, deionized or distilled water to the flask, bringing the total volume up to the mark on the volumetric flask (e.g., 10 mL).
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Sterilization (Optional): If the stock solution is to be used in sterile applications such as plant tissue culture, it should be filter-sterilized through a 0.22  $\mu\text{m}$  syringe filter into a sterile container.
- Storage: Store the stock solution in a clearly labeled, airtight container at 2-8°C. Protect from light. The stability of the stock solution under these conditions should be monitored, but it is generally recommended to prepare fresh solutions for critical experiments.

## Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Picloram triethylamine salt** stock solution.



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Workflow for **Picloram triethylamine salt** stock solution preparation.

## Safety and Handling Precautions

**Picloram triethylamine salt**, like many chemical compounds, requires careful handling to minimize risk to personnel and the environment.

- Personal Protective Equipment (PPE): Always wear safety glasses or goggles, chemical-resistant gloves, and a lab coat when handling the powder or solutions.

- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.
- Spills: In case of a spill, contain the material and clean the area with an appropriate absorbent material. Dispose of the waste in accordance with local, state, and federal regulations.
- First Aid:
  - Eyes: In case of contact, immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
  - Skin: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
  - Ingestion: If swallowed, do NOT induce vomiting. Call a physician or poison control center immediately.
  - Inhalation: If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Disposal: Dispose of unused material and waste in accordance with institutional and governmental regulations for chemical waste.

By adhering to these detailed protocols and safety guidelines, researchers can confidently and safely prepare **Picloram triethylamine salt** stock solutions for their scientific investigations.

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## References

- 1. picloram triethylamine salt | C<sub>12</sub>H<sub>18</sub>Cl<sub>3</sub>N<sub>3</sub>O<sub>2</sub> | CID 61949 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Picloram | C<sub>6</sub>H<sub>3</sub>Cl<sub>3</sub>N<sub>2</sub>O<sub>2</sub> | CID 15965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. publications.iarc.who.int [publications.iarc.who.int]
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